

Stability and storage conditions for Azoxystrobin-d3 standard

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Azoxystrobin-d3

Cat. No.: B12410702

[Get Quote](#)

Stability and Storage of Azoxystrobin-d3: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and recommended storage conditions for the **Azoxystrobin-d3** standard. Understanding these parameters is critical for ensuring the accuracy and reliability of analytical measurements in research and development settings. **Azoxystrobin-d3**, a deuterium-labeled form of the broad-spectrum fungicide Azoxystrobin, is primarily used as an internal standard in quantitative analysis by mass spectrometry.^{[1][2]} Its stability profile is considered analogous to that of its unlabeled counterpart.

Recommended Storage Conditions

To maintain the integrity and concentration of the **Azoxystrobin-d3** standard, it is essential to adhere to the manufacturer's storage recommendations. While shipping may occur at room temperature, long-term storage conditions are more stringent.^{[2][3]}

Parameter	Recommendation	Source
Storage Temperature	Store at 5 - 30°C. Protect from frost and extreme heat.[4] Specific product inserts may recommend -20±1°C for long-term stability.[5]	Cayman Chemical[6], FMC UK[4]
Container	Keep in the original, tightly sealed container.[6][7]	Indofil Industries[7]
Storage Environment	Store in a cool, well-ventilated, and dry area.[4][7] The storage room should be constructed of incombustible material.[4]	Indofil Industries[7], FMC UK[4]
Incompatibilities	Keep away from foodstuffs, beverages, and feed.[6] Avoid allowing the product to become wet during storage.[7]	Indofil Industries[7], Cayman Chemical[6]
Solution Stability	Analytical solutions of Azoxystrobin in acetonitrile and water are stable for up to 48 hours at room temperature.[8]	Rahul et al., 2022[8]

Stability Profile of Azoxystrobin

The stability of Azoxystrobin, and by extension **Azoxystrobin-d3**, is influenced by temperature, pH, and light. Understanding its degradation under various stress conditions is crucial for interpreting analytical results and for the development of stability-indicating methods.

Accelerated and Thermal Stability

Accelerated storage studies are performed to predict the long-term stability of a substance. Azoxystrobin has demonstrated high stability under such conditions.

Condition	Duration	Loss of Active Ingredient	Conclusion	Source
54 ± 2°C	14 days	Not specified	Chemically stable	US EPA (cited in HSDB)[9]
54 ± 2°C	21 days	2.54%	Relatively stable	Abdel razik et al., 2024[10][11]

Hydrolytic Stability

Hydrolysis is a key degradation pathway for many chemical compounds. Azoxystrobin is generally stable to hydrolysis under neutral and acidic conditions at ambient temperatures.

pH	Temperature	Duration	Result	Source
5	25°C	31 days	No significant hydrolysis (<10%)	FAO[12][13]
7	25°C	31 days	No significant hydrolysis (<10%)	FAO[12][13]
9	25°C	31 days	No significant hydrolysis (<10%)	FAO[12][13]
9	50°C	-	Significant hydrolysis (DT50 = 12.56 days)	FAO[12]

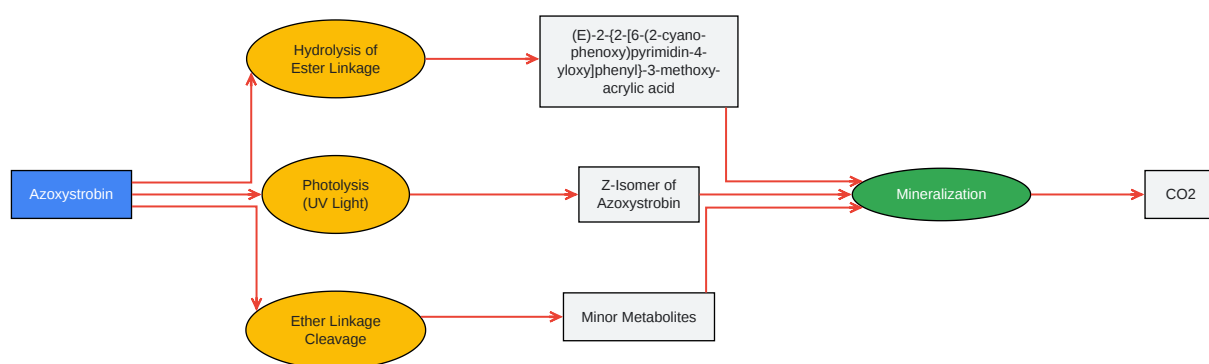
Photostability

Azoxystrobin can undergo degradation upon exposure to light, which involves photoisomerization from the active E-isomer to the less active Z-isomer.[14]

Condition	Result	Source
Photolysis	Both photolytic and microbial degradation are important routes of degradation under field conditions, ultimately leading to the formation of CO ₂ . [12] Photostable. [9]	FAO [12] , HSDB [9]
UV Stress	0.429% degradation of the standard and 0.037% of the sample in a forced degradation study. [8]	Rahul et al., 2022 [8]

Degradation Pathways

The primary degradation of Azoxystrobin in various environments involves the hydrolysis of the ester moiety.[\[15\]](#)[\[16\]](#) Other identified pathways include hydroxylation of the cyanophenyl ring and cleavage of the ether linkage.[\[12\]](#)



[Click to download full resolution via product page](#)

Caption: Major degradation pathways of Azoxystrobin.

Experimental Protocols

Stability-Indicating RP-HPLC Method

A common method to assess the stability of Azoxystrobin is through Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC).[\[8\]](#)[\[17\]](#)

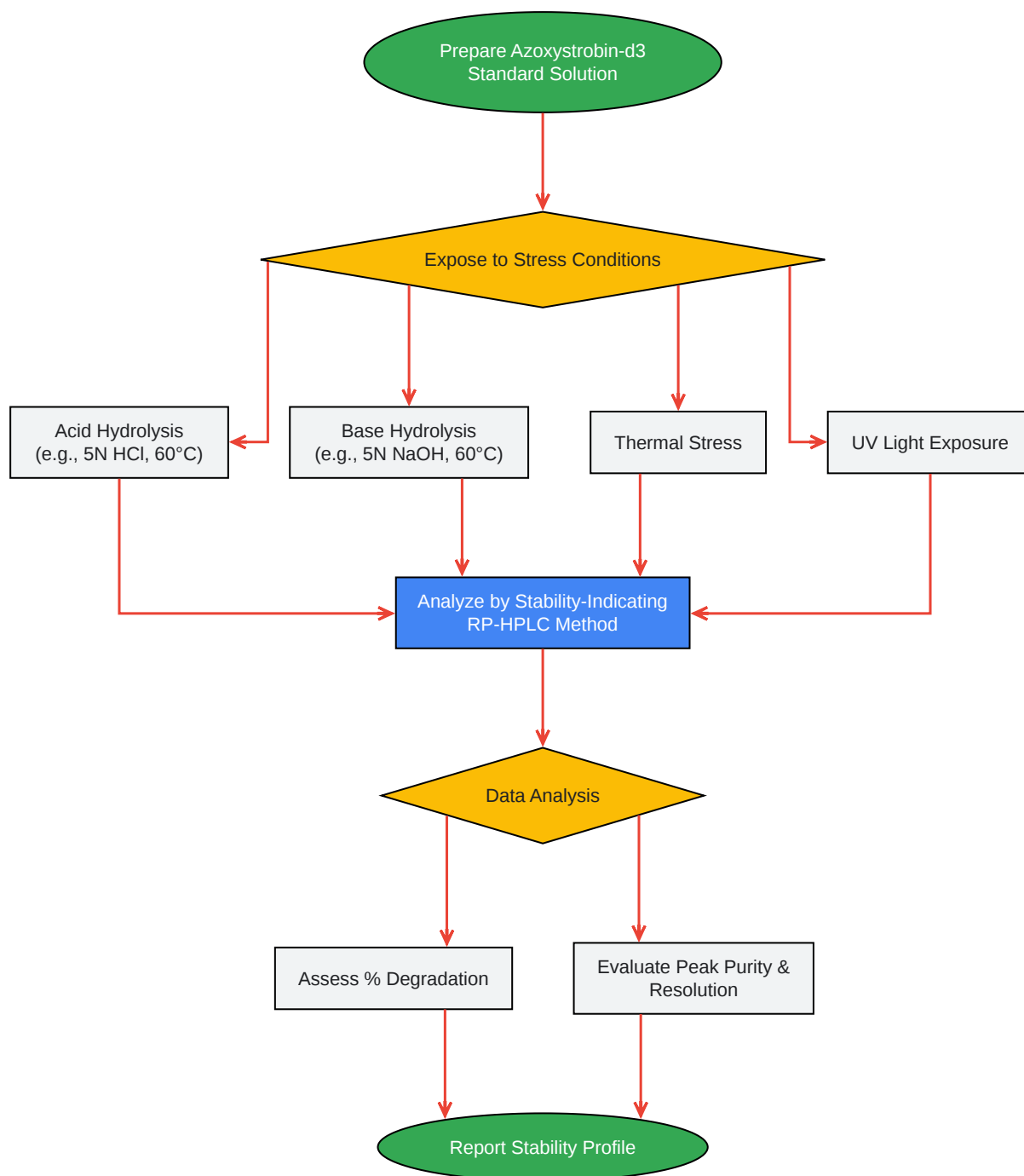
- Instrumentation: High-Performance Liquid Chromatograph with a UV detector.
- Column: C18 column.
- Mobile Phase: A mixture of Acetonitrile and water, typically in a ratio of 80:20 (v/v).[\[8\]](#)[\[17\]](#)
- Flow Rate: 1.0 mL/min.[\[8\]](#)[\[17\]](#)
- Detection Wavelength: 255 nm.[\[17\]](#)
- Run Time: Approximately 15 minutes.[\[17\]](#)
- Procedure: A solution of the **Azoxystrobin-d3** standard is prepared in a suitable diluent (e.g., the mobile phase). This solution is then injected into the HPLC system, and the peak area is measured. The stability is assessed by comparing the peak area of the standard stored under test conditions to that of a freshly prepared standard.

Forced Degradation Study Protocol

Forced degradation studies are essential to establish the stability-indicating nature of an analytical method.[\[17\]](#)

- Acid Degradation: The standard is exposed to an acidic solution (e.g., 5N HCl) and heated (e.g., at 60°C for 10 minutes).[\[17\]](#)
- Alkaline Degradation: The standard is exposed to a basic solution (e.g., 5N NaOH) and heated (e.g., at 60°C for 10 minutes).[\[17\]](#)
- Thermal Degradation: The standard is subjected to dry heat.

- UV Degradation: The standard is exposed to ultraviolet light.[17]
- Analysis: Following exposure to the stress conditions, the samples are diluted and analyzed using the validated RP-HPLC method to observe the extent of degradation and to ensure that any degradation products are well-separated from the main Azoxystrobin peak.[8]



[Click to download full resolution via product page](#)

Caption: Workflow for a forced degradation study.

In conclusion, the **Azoxystrobin-d3** standard is a stable compound when stored under the recommended conditions. Its degradation is primarily influenced by high pH at elevated temperatures and exposure to light. For accurate and reproducible results, it is imperative to follow the storage guidelines provided by the manufacturer and to use validated analytical methods for its quantification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- 4. data.fmc-agro.co.uk [data.fmc-agro.co.uk]
- 5. ijsr.in [ijsr.in]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. indofil.com [indofil.com]
- 8. researchgate.net [researchgate.net]
- 9. Azoxystrobin | C₂₂H₁₇N₃O₅ | CID 3034285 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Effect of Accelerated Storage on the Stability of Azoxystrobin Fungicide and Its Toxicity on Albino Rats [article.innovationforever.com]
- 11. researchgate.net [researchgate.net]
- 12. fao.org [fao.org]
- 13. fao.org [fao.org]
- 14. Azoxystrobin (Ref: ICI 5504) [sitem.herts.ac.uk]
- 15. Frontiers | An Overview of Strobilurin Fungicide Degradation: Current Status and Future Perspective [frontiersin.org]
- 16. researchgate.net [researchgate.net]

- 17. Development and validation of stability-indicating RP-HPLC method for the estimation of azoxystrobin in its formulations - Int J Pharm Chem Anal [ijpca.org]
- To cite this document: BenchChem. [Stability and storage conditions for Azoxystrobin-d3 standard]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12410702#stability-and-storage-conditions-for-azoxystrobin-d3-standard]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com